

4-Bromomethyl-2-chloro-1-methoxybenzene safety data sheet

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Compound of Interest

Compound Name: 4-Bromomethyl-2-chloro-1-methoxybenzene

Cat. No.: B1281141

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An In-depth Technical Guide to the Safety of **4-Bromomethyl-2-chloro-1-methoxybenzene**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) from a certified supplier. Always refer to the original SDS before handling this chemical. The information herein is compiled from various sources and may not be exhaustive.

Chemical Identification

This guide pertains to **4-Bromomethyl-2-chloro-1-methoxybenzene**. It is crucial to verify the CAS number of the specific chemical being used, as similar nomenclature for different isomers exists.

Identifier	Value
Chemical Name	4-Bromomethyl-2-chloro-1-methoxybenzene
Synonyms	3-Chloro-4-methoxybenzyl bromide
CAS Number	103347-14-4[1], 320407-92-9[2][3]
Molecular Formula	C8H8BrClO[2][4]
Molecular Weight	235.51 g/mol [2][4]
Structure	

Hazard Identification and Classification

This chemical is classified as a hazardous substance. The primary hazards are associated with its corrosive nature.

GHS Classification:

- Skin Corrosion/Irritation: Sub-category 1B[1]
- Serious Eye Damage/Eye Irritation: Category 1

GHS Label Elements:

Pictogram	
Signal Word	Danger ^[1]
Hazard Statements	H314: Causes severe skin burns and eye damage ^[1] .
Precautionary Statements	Prevention:P260: Do not breathe dust/fume/gas/mist/vapours/spray ^[1] .P264: Wash skin thoroughly after handling ^[1] .P280: Wear protective gloves/protective clothing/eye protection/face protection ^[1] .Response:P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting ^[1] .P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing ^[1] .P310: Immediately call a POISON CENTER or doctor/physician.Storage:P405: Store locked up ^[1] .Disposal:P501: Dispose of contents/container to an approved waste disposal plant ^[1] .

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **4-Bromomethyl-2-chloro-1-methoxybenzene**. Data for some properties are not available.

Property	Value	Source
Appearance	Pale Yellow Oil	[5]
Odor	No data available	
Boiling Point	115 °C at 0.4 Torr	[4]
Melting Point	No data available	
Density	1.520±0.06 g/cm ³ (Predicted)	[4]
Solubility	Soluble in Dichloromethane, Ethyl Acetate.	[5]

Toxicological Information

Detailed toxicological studies for this specific compound are not readily available in the public domain. The hazard classification is primarily based on its corrosive properties.

Route of Exposure	Effect
Inhalation	May cause respiratory irritation.
Skin Contact	Causes severe skin burns.
Eye Contact	Causes serious eye damage.
Ingestion	May be harmful if swallowed.

No quantitative data on acute toxicity (e.g., LD50) is available in the provided search results.

Experimental Protocols

Detailed experimental protocols for the determination of safety data (e.g., toxicity studies) are not provided in standard Safety Data Sheets. The information presented is a summary of results from such studies. The following sections outline the recommended procedures for handling emergencies, which can be considered a form of protocol.

First-Aid Measures

In case of exposure, follow these first-aid protocols:

- General Advice: Move out of the dangerous area and show the safety data sheet to the doctor in attendance[6].
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician[1][6].
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician[1].
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor/physician[1][6].
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately[1].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[1][6].
- Specific Hazards Arising from the Chemical: No data available.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary[1][6].

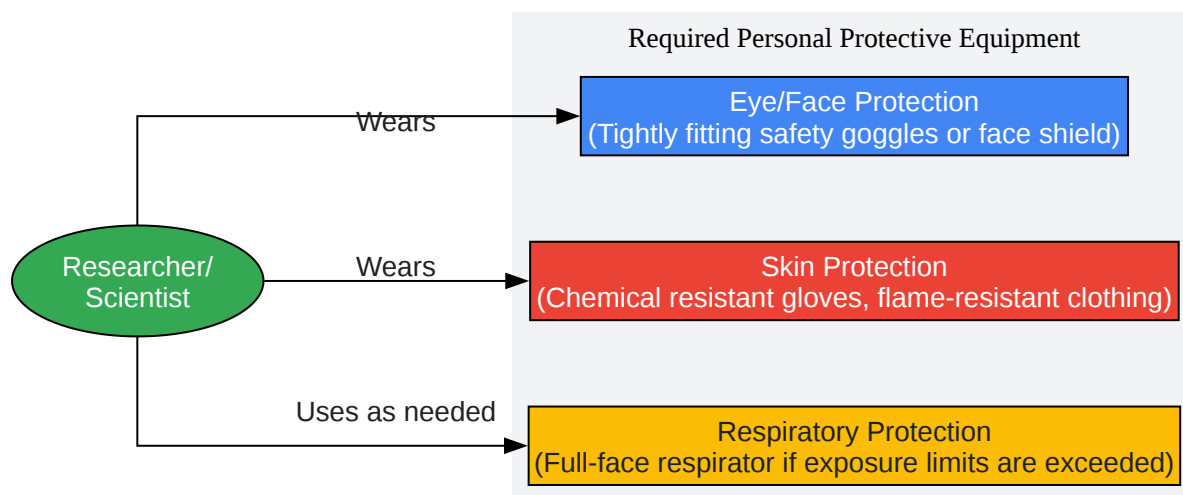
Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed[6].
- Conditions for Safe Storage: Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place[7]. Recommended storage is under an inert atmosphere (nitrogen or argon) at 2-8°C[3][5].

Visualized Protocols and Relationships

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the necessary personal protective equipment when handling **4-Bromomethyl-2-chloro-1-methoxybenzene**.

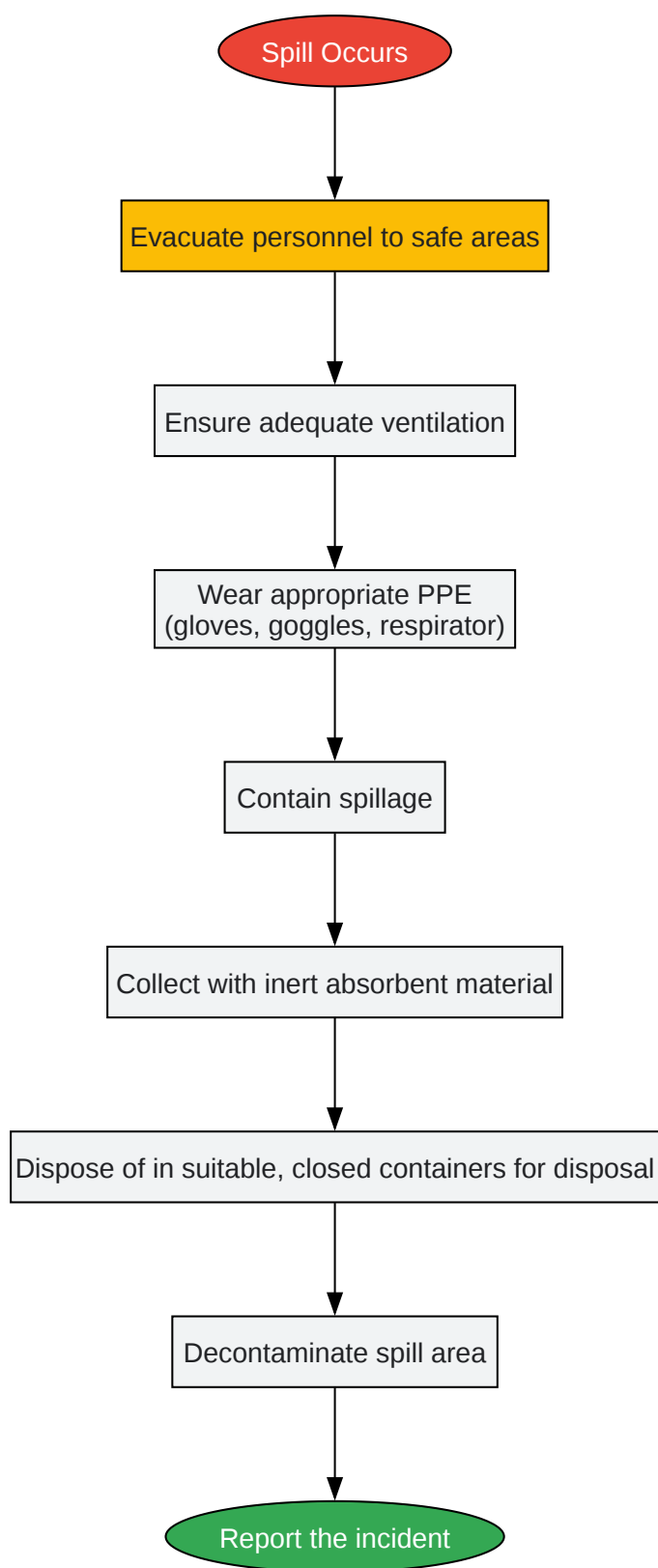


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Caption: Required Personal Protective Equipment (PPE).

Spill Response Logical Workflow

This diagram outlines the logical steps to be taken in the event of a spill.



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Caption: Logical workflow for handling a chemical spill.

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